

"tetradecane CAS number and molecular formula"

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Tetradecane*

Cat. No.: *B157292*

[Get Quote](#)

Tetradecane: A Comprehensive Technical Guide

An In-depth Technical Guide for Researchers, Scientists, and Drug Development Professionals

Abstract

This technical guide provides a comprehensive overview of **tetradecane**, a saturated hydrocarbon with significant applications in research and industry. This document details its fundamental chemical and physical properties, production methods, and key applications, with a focus on its relevance to researchers, scientists, and drug development professionals. Detailed experimental protocols for its use in organic synthesis and as a phase change material are provided, alongside visual workflows to facilitate understanding and implementation.

Core Identifiers and Properties

Tetradecane is a straight-chain alkane hydrocarbon.^[1] Its fundamental identifiers and properties are summarized below.

Molecular Formula: $C_{14}H_{30}$ ^[2]

CAS Number: 629-59-4

Physical and Chemical Properties

Tetradecane is a colorless, flammable liquid at room temperature.[2][3] It is a nonpolar organic solvent, insoluble in water but soluble in organic solvents like ethanol and ether.[1][4] A detailed summary of its physical and chemical properties is presented in Table 1.

Property	Value
Molecular Weight	198.39 g/mol [2]
Density	0.762 g/mL at 20 °C[2]
Melting Point	5.5 °C[2]
Boiling Point	252-254 °C[2]
Flash Point	Approximately 100 °C (212 °F)[2]
Autoignition Temperature	202 °C (396 °F)[2]
Vapor Pressure	1 mmHg at 76.4 °C[2]
Vapor Density	6.83 (vs air)[2]
Refractive Index	1.429 at 20 °C[2]
Solubility in Water	Insoluble[4]
Solubility in Organic Solvents	Soluble in ethanol, ether, benzene[4]

Table 1: Physical and Chemical Properties of **Tetradecane**

Production and Synthesis

Tetradecane is primarily sourced from petroleum through fractional distillation.[4] It can be isolated from kerosene and gas oil fractions of crude oil.[2] For higher purity, selective adsorption techniques are often employed.[2]

In a laboratory setting or for specific industrial applications, **tetradecane** can also be synthesized via catalytic hydrogenation of compounds with unsaturated bonds or aromatic rings, such as tetracene.[4] This process typically involves high temperatures and pressures with metal catalysts like nickel, palladium, or platinum.[4]

Applications in Research and Development

Tetradecane's chemical inertness and well-defined physical properties make it a valuable tool in various scientific and industrial settings.

Organic Synthesis and as a Solvent

As a nonpolar organic solvent, **tetradecane** is particularly effective for dissolving aliphatic compounds and serves as a stable medium for chemical reactions.[2][3] It is also used as a distillation chaser, a high-boiling point solvent added to a distillation mixture to help carry over the last traces of a more volatile product.[3]

Chromatography

In the field of analytical chemistry, **tetradecane** is utilized as a standard for chromatographic analysis.[3] Its consistent purity and defined boiling point are crucial for the accurate calibration and identification of substances in techniques like gas chromatography.[3]

Phase Change Materials (PCMs)

Tetradecane is a notable phase change material, meaning it can store and release large amounts of thermal energy during its phase transition (melting and freezing).[3][5] This property is leveraged in thermal energy storage systems for applications such as cooling in district cooling systems and for maintaining stable temperatures in vaccine transport.[3][6] It is often used in binary mixtures with other alkanes, like hexadecane, to tailor the phase change temperature for specific applications.[3]

Drug Development and Life Sciences

While **tetradecane** itself does not have direct therapeutic applications, its derivatives are of interest in drug development. For instance, the derivative **tetradecanedioic acid** is a useful intermediate in the pharmaceutical industry.[4] Furthermore, **tetradecane** has been identified as a volatile organic compound in some biological systems and has been shown to have antibacterial and antifungal properties.[7] Its diol derivative, **tetradecane-7,8-diol**, is a subject of early-stage biomarker research, although currently, there is a lack of extensive studies in this area.[8]

Experimental Protocols

This section provides detailed methodologies for key experiments involving **tetradecane** and its derivatives.

Synthesis of 1-(Perfluoro-n-octyl)tetradecane

This protocol describes the synthesis of a semifluorinated alkane, 1-(perfluoro-n-octyl)**tetradecane**, via a free-radical addition reaction.^[9]

Materials:

- 1-Tetradecene
- Perfluorooctyl iodide
- Azobisisobutyronitrile (AIBN) (radical initiator)
- Anhydrous toluene
- Round-bottom flask
- Magnetic stir bar
- Reflux condenser
- Inert gas (nitrogen or argon)

Procedure:

- In a clean, dry round-bottom flask equipped with a magnetic stir bar and a reflux condenser, add 1-tetradecene (1.0 eq).^[9]
- Add perfluorooctyl iodide (1.2 eq) to the flask.^[9]
- Add a sufficient volume of anhydrous toluene to dissolve the reactants.^[9]
- Purge the reaction vessel with an inert gas for 15-20 minutes.^[9]

- Add the radical initiator, AIBN (0.1 eq), to the reaction mixture.[\[9\]](#)
- Heat the reaction mixture to 80-90 °C with vigorous stirring under the inert atmosphere.[\[9\]](#)
- Monitor the reaction progress using Gas Chromatography-Mass Spectrometry (GC-MS) or Thin Layer Chromatography (TLC).[\[9\]](#) The reaction is typically complete within 12-24 hours.[\[9\]](#)
- Once complete, cool the reaction mixture to room temperature.[\[9\]](#)
- Remove the solvent under reduced pressure using a rotary evaporator.[\[9\]](#)

Purification: The crude product can be purified using fluorous solid-phase extraction (F-SPE), which is highly effective for separating fluorinated compounds.[\[9\]](#)

Synthesis Workflow for 1-(Perfluoro-n-octyl)tetradecane

1. Add 1-tetradecene, perfluorooctyl iodide, and toluene to flask



2. Purge with inert gas



3. Add AIBN (initiator)



4. Heat to 80-90°C with stirring



5. Monitor reaction (GC-MS or TLC)



6. Cool to room temperature



7. Remove solvent (rotary evaporator)



8. Purify via Fluorous Solid-Phase Extraction

[Click to download full resolution via product page](#)

Caption: Synthesis of 1-(Perfluoro-n-octyl)**tetradecane**.

Preparation of n-Tetradecane Microcapsules for Phase Change Applications

This protocol outlines the preparation of nano-encapsulated n-**tetradecane** for use as a phase change material, employing an in-situ polymerization method.[\[6\]](#)[\[10\]](#)

Materials:

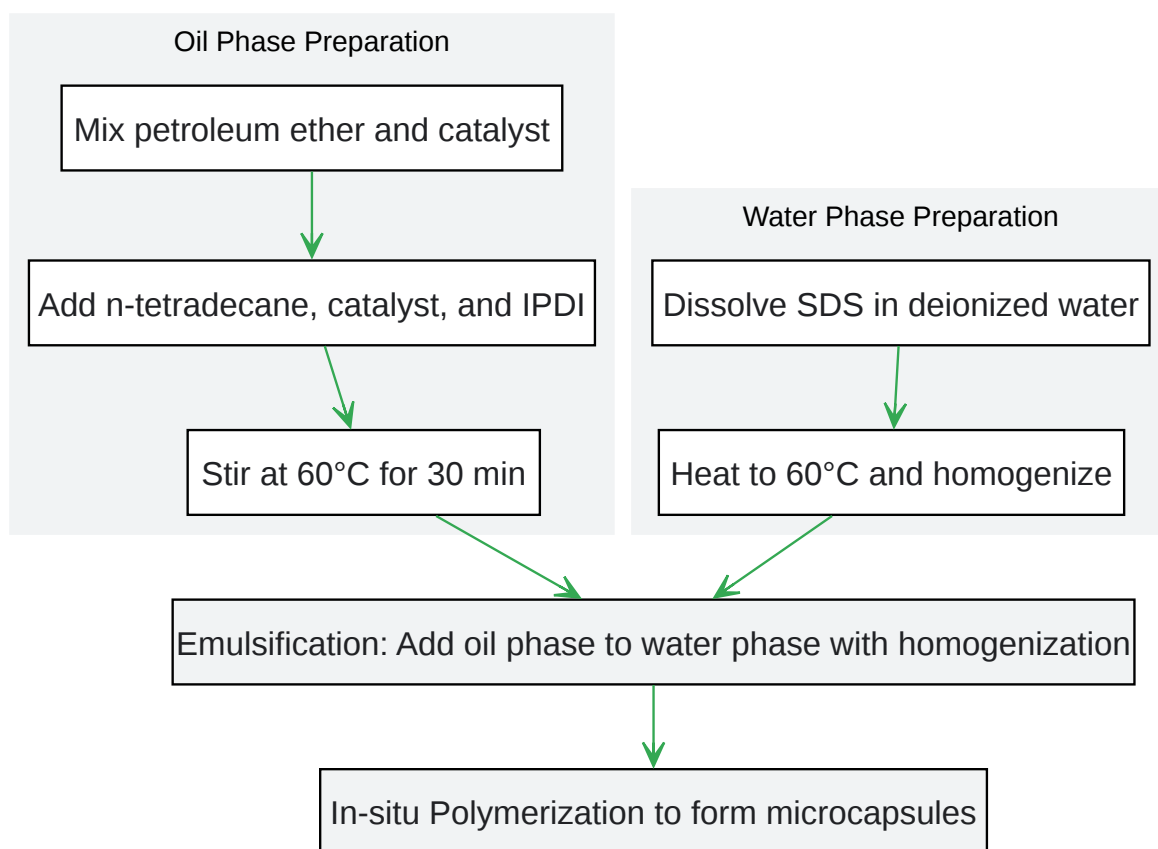
- n-**Tetradecane** (core material)
- Urea and formaldehyde (shell materials)
- Sodium dodecyl sulfate (emulsifier)
- Resorcinol (system modifier)
- Petroleum ether
- Dibutyltin dilaurate (catalyst)
- Isophorone diisocyanate (IPDI)
- Deionized water

Procedure:

- Oil Phase Preparation:
 - Prepare a mixture of 9.9 g of petroleum ether and 0.1 g of dibutyltin dilaurate as the catalyst.[\[10\]](#)
 - In a beaker, weigh 3 g of n-**tetradecane** and add 0.02 g of the catalyst and 2 g of IPDI dropwise.[\[10\]](#)
 - Seal the beaker and stir at 60 °C for 30 minutes to obtain the oil phase.[\[10\]](#)
- Water Phase Preparation:

- Dissolve 0.05 g of sodium dodecyl sulfate (SDS) in 50 g of deionized water in a beaker.
[10]
- Place the beaker in a 60 °C water bath and homogenize for 3 minutes at 10,000 rpm to obtain the water phase.[10]
- Emulsification and Microencapsulation:
 - Gradually add the oil phase to the water phase while continuously homogenizing at high speed.
 - Continue the polymerization process under controlled temperature and stirring to allow for the formation of the urea-formaldehyde shell around the n-**tetradecane** core.

Workflow for n-Tetradecane Microencapsulation

[Click to download full resolution via product page](#)

Caption: Preparation of microencapsulated n-**tetradecane**.

Safety and Handling

Tetradecane is a flammable liquid and should be handled with appropriate safety precautions. [2] It should be stored in a cool, well-ventilated area away from ignition sources and strong oxidizers.[2] Protective equipment such as gloves and safety glasses should be worn to prevent skin and eye contact.

Conclusion

Tetradecane is a versatile alkane with a broad range of applications in both industrial and research settings. Its well-characterized properties make it an excellent solvent, a reliable standard in chromatography, and an efficient phase change material. For professionals in drug development and life sciences, while direct applications are limited, its derivatives and its presence in biological systems present areas for further investigation. The experimental protocols and workflows provided in this guide offer a practical resource for the application of **tetradecane** in a laboratory context.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. TETRADECANE - Ataman Kimya [atamanchemicals.com]
- 2. grokipedia.com [grokipedia.com]
- 3. nbinnno.com [nbinnno.com]
- 4. Tetradecane: Properties, Applications, and Safe Handling in Industrial and Research Settings_Chemicalbook [chemicalbook.com]
- 5. mdpi.com [mdpi.com]
- 6. researchgate.net [researchgate.net]
- 7. mdpi.com [mdpi.com]

- 8. benchchem.com [benchchem.com]
- 9. benchchem.com [benchchem.com]
- 10. Preparation of n-Tetradecane Phase Change Microencapsulated Polyurethane Coating and Experiment on Anti-Icing Performance for Wind Turbine Blades [mdpi.com]
- To cite this document: BenchChem. ["tetradecane CAS number and molecular formula"]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b157292#tetradecane-cas-number-and-molecular-formula]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com